

Spectroscopic Profile of Diethylene Glycol Monoethyl Ether: A Technical Guide

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Compound of Interest

Compound Name: *Diethylene glycol monoethyl ether*

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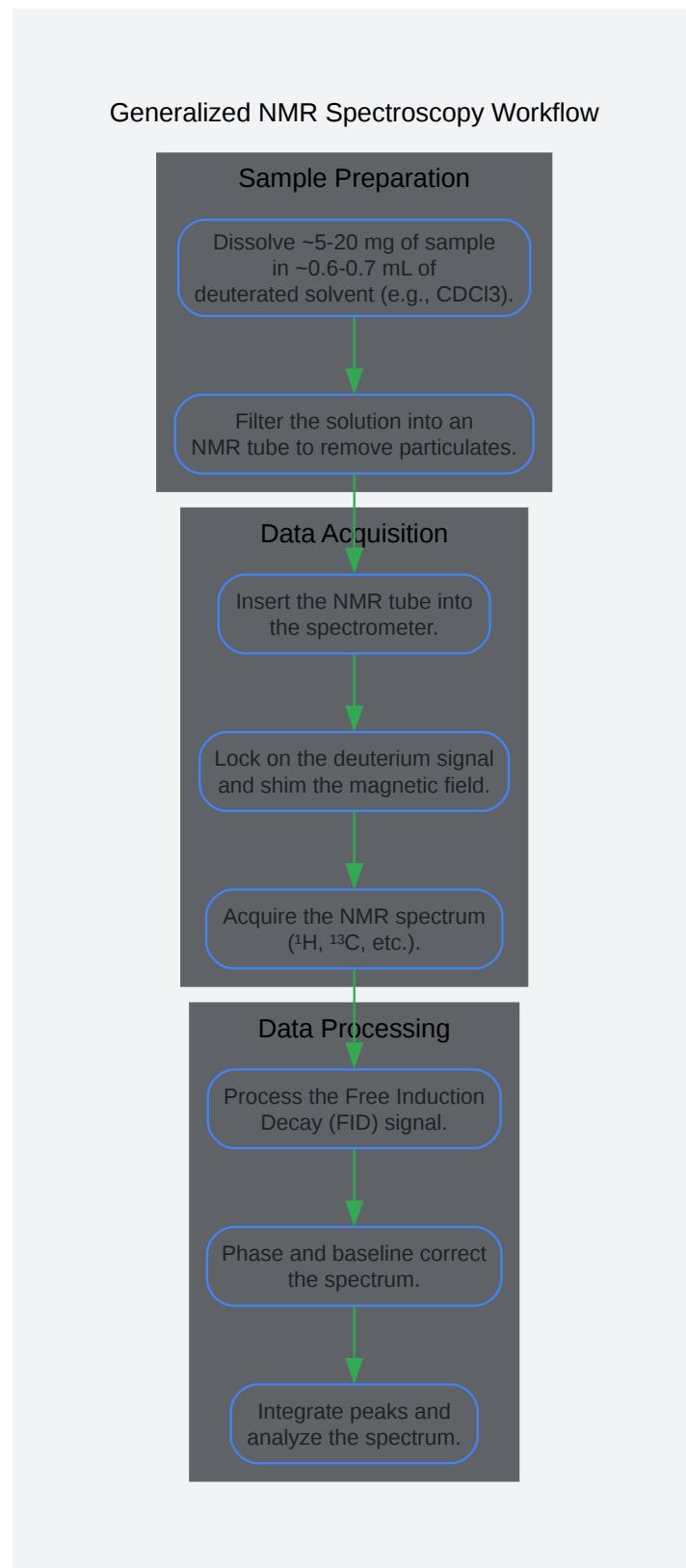
This technical guide provides an in-depth overview of the spectroscopic data for **diethylene glycol monoethyl ether** (DEGEE), a widely used solvent and chemical intermediate. The document focuses on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, presenting key data in a structured format and outlining the experimental methodologies for data acquisition.

Chemical Structure

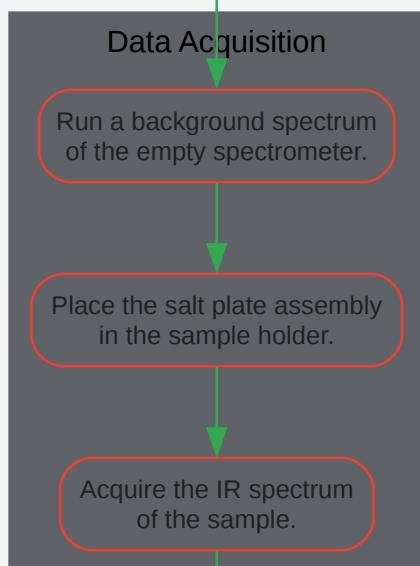
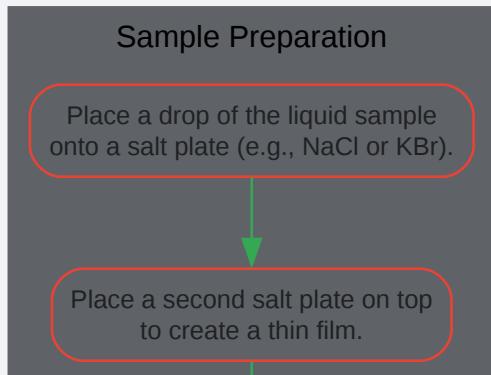
Diethylene glycol monoethyl ether is a primary alcohol and an ether, with the chemical formula $C_6H_{14}O_3$.

Chemical Structure of Diethylene Glycol Monoethyl Ether





Generalized IR Spectroscopy Workflow (Liquid Sample)

**Data Processing & Analysis**

- Process the spectrum (e.g., baseline correction).

- Analyze the absorption bands to identify functional groups.

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